

physical and chemical properties of 2,2'-Biphenol

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Compound of Interest

Compound Name: 2,2'-Biphenol

Cat. No.: B158249

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An In-depth Technical Guide to the Physical and Chemical Properties of **2,2'-Biphenol**

Introduction

2,2'-Biphenol, also known as [1,1'-Biphenyl]-2,2'-diol, is an organic compound with the chemical formula $(C_6H_4OH)_2$.^[1] It is one of three symmetrical isomers of biphenol and exists as a white to off-white crystalline solid at room temperature.^{[1][2][3]} This compound is a crucial precursor and intermediate in various fields, including the synthesis of advanced polymers, pharmaceuticals, agrochemicals, and dyestuffs.^{[2][4][5]} Its unique structure, featuring two hydroxyl groups in the ortho position to the biphenyl linkage, dictates its chemical reactivity and makes it a valuable building block in organic synthesis and materials science.^{[2][6]}

This guide provides a comprehensive overview of the physical and chemical properties of **2,2'-Biphenol**, intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

The fundamental properties of **2,2'-Biphenol** are summarized in the tables below, providing a clear reference for its key characteristics.

Table 1: General and Chemical Properties of **2,2'-Biphenol**

Property	Value	Reference
IUPAC Name	[1,1'-Biphenyl]-2,2'-diol	[1]
Other Names	2,2'-Dihydroxybiphenyl, o,o'-Biphenol	[1]
CAS Number	1806-29-7	[1] [4]
Molecular Formula	C ₁₂ H ₁₀ O ₂	[1] [2]
Molar Mass	186.210 g·mol ⁻¹	[1] [2]
Appearance	White to beige or grayish-beige solid/powder	[1] [2] [4]
pKa	7.32 ± 0.10 (Predicted)	[4] [7]

Table 2: Physical Properties of 2,2'-Biphenol

Property	Value	Reference
Melting Point	108-111 °C	[2] [8] [7]
Boiling Point	315-320 °C	[1] [4] [9]
Flash Point	154 °C (closed cup)	[4]
Density	0.83 - 1.340 g/cm ³	[4] [9]
Vapor Pressure	0.000243 mmHg at 25°C	[7] [10]
Autoignition Temp.	324 °C	[4] [5]
Refractive Index	~1.6086 (estimate)	[4] [7]

Solubility Profile

2,2'-Biphenol is generally insoluble in water but shows good solubility in various organic solvents.[\[4\]](#)[\[7\]](#)

Table 3: Solubility of 2,2'-Biphenol

Solvent	Solubility	Reference
Water	Insoluble	[4][7]
Ethanol	Soluble	[7]
Ethyl Acetate	Soluble	[7][11]
Dichloromethane	Soluble	[7][11]
Chloroform	Soluble	[11]
DMSO	Soluble	[11]
Acetone	Soluble	[11]
n-Hexane	Insoluble	[7]
Petroleum Ether	Insoluble	[7]
Benzene	Insoluble	[7]
Toluene	Soluble (for recrystallization)	[3][4]

Spectroscopic Data

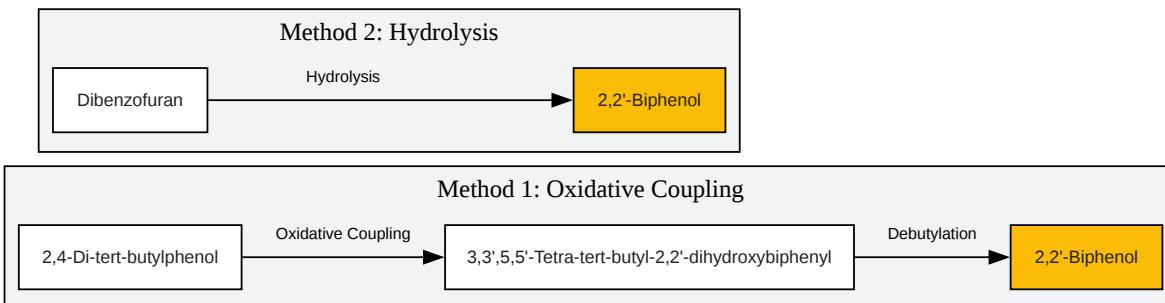
Spectroscopic data is crucial for the identification and characterization of **2,2'-Biphenol**.

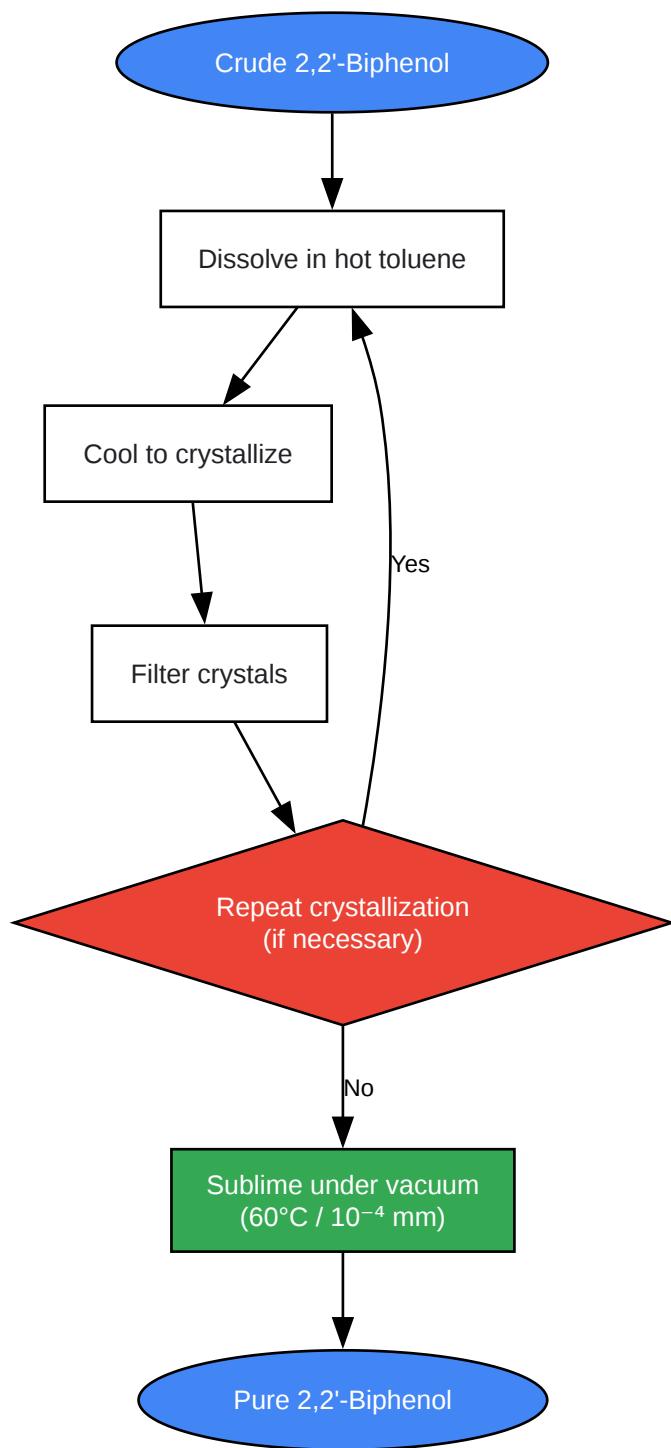
Table 4: Spectroscopic Data for **2,2'-Biphenol**

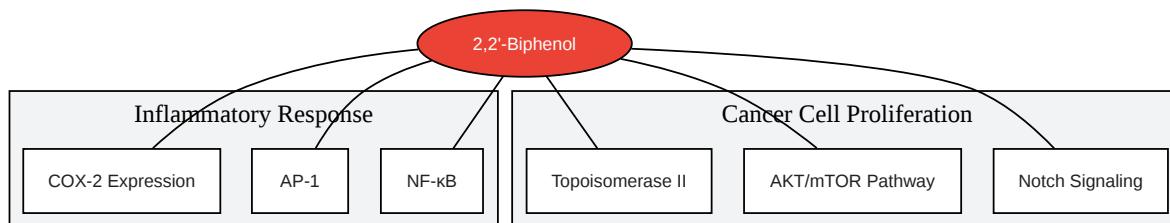
Technique	Data Description	Reference
¹ H NMR (CDCl ₃)	Aromatic Protons (Multiplets): 6.8 - 7.4 ppm; Hydroxyl Protons (Broad Singlet): ~5.0 - 6.0 ppm	[12]
¹³ C NMR (CDCl ₃)	C-OH: ~152 ppm; C-C (Aromatic): ~130 ppm; C-H (Aromatic): ~128 ppm	[12]
IR Spectrum	Conforms to structure	[8]
UV-Vis	Neutral form absorption maxima: ~275 nm; Monoanion form absorption maxima: ~300 nm	[12]

Synthesis and Purification

The synthesis of **2,2'-Biphenol** can be achieved through several methods. A common industrial approach involves the oxidative coupling of phenols.[3][12]





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